

# 1-Fluoro-3,5-dichloropyridinium triflate molecular structure and formula

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## Compound of Interest

Compound Name: 1-Fluoro-3,5-dichloropyridinium  
triflate

Cat. No.: B012115

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## An In-depth Technical Guide to 1-Fluoro-3,5-dichloropyridinium triflate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, formula, and available physicochemical and spectral data for **1-Fluoro-3,5-dichloropyridinium triflate**. The information is intended to support research and development activities in organic synthesis and drug discovery.

## Molecular Structure and Formula

**1-Fluoro-3,5-dichloropyridinium triflate** is an organic salt consisting of a 1-fluoro-3,5-dichloropyridinium cation and a trifluoromethanesulfonate (triflate) anion.

Molecular Formula:  $C_6H_3Cl_2F_4NO_3S$ <sup>[1]</sup>

Canonical SMILES: C1=C(C=--INVALID-LINK--F)Cl.C(F)(F)(F)S(=O)(=O)[O-]<sup>[2]</sup>

The cationic portion features a pyridine ring substituted with two chlorine atoms at the 3 and 5 positions and a fluorine atom attached to the nitrogen, rendering it a potent electrophilic fluorinating agent. The triflate anion is a stable, non-nucleophilic counterion.

## Molecular Visualization

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## References

- 1. 1-Fluoro-2,6-dichloropyridinium Triflate | 130433-68-0 | Benchchem [benchchem.com]
- 2. 1-Fluoro-3,5-dichloropyridinium triflate | lookchem [lookchem.com]
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